

Unraveling the Function of Smurf1-IN-A01: A Technical Guide

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Compound of Interest

Compound Name: Smurf1-IN-A01

Cat. No.: B1682094

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Core Function and Mechanism of Action

Smurf1-IN-A01 is a potent and selective inhibitor of Smad Ubiquitination Regulatory Factor 1 (Smurf1), an E3 ubiquitin ligase.^{[1][2][3]} Its primary function is to disrupt the interaction between Smurf1 and its substrates, thereby preventing their ubiquitination and subsequent proteasomal degradation. The most well-characterized mechanism of **Smurf1-IN-A01** involves the inhibition of Smurf1-mediated degradation of Smad1 and Smad5, key downstream effectors of the Bone Morphogenetic Protein (BMP) signaling pathway.^{[1][3]} By stabilizing Smad1/5, **Smurf1-IN-A01** enhances the cellular response to BMP signaling.^{[1][3]}

Beyond its role in the BMP pathway, emerging evidence suggests that **Smurf1-IN-A01** can also modulate other critical signaling cascades, including the Transforming Growth Factor- β (TGF- β) and Nuclear Factor-kappa B (NF- κ B) pathways, through its inhibitory action on Smurf1.^{[4][5]} This multifaceted activity makes **Smurf1-IN-A01** a valuable tool for investigating the physiological and pathological roles of Smurf1 and a potential therapeutic agent for a range of conditions, including osteoporosis, age-related macular degeneration, and certain cancers.^[6]

Quantitative Data Summary

The following table summarizes the available quantitative data for **Smurf1-IN-A01**, providing key metrics for its binding affinity and activity.

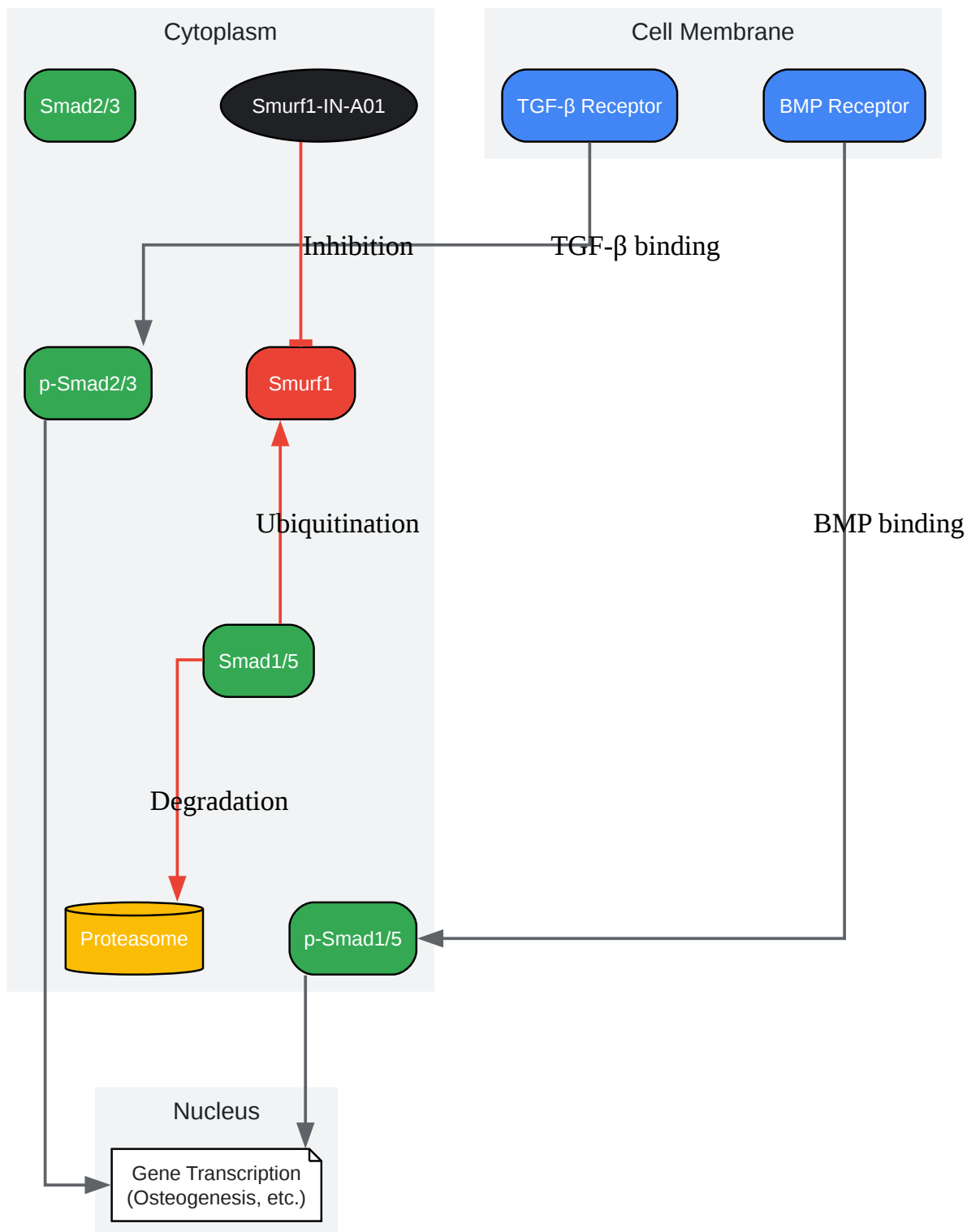
Parameter	Value	Assay Conditions	Reference
Binding Affinity (Kd)	3.664 nM	Biochemical assay	[1][3]
Binding Affinity (Kd)	3.7 nM	Biochemical assay	[2]

Note: IC50 and EC50 values from specific functional assays are not consistently reported in the reviewed literature.

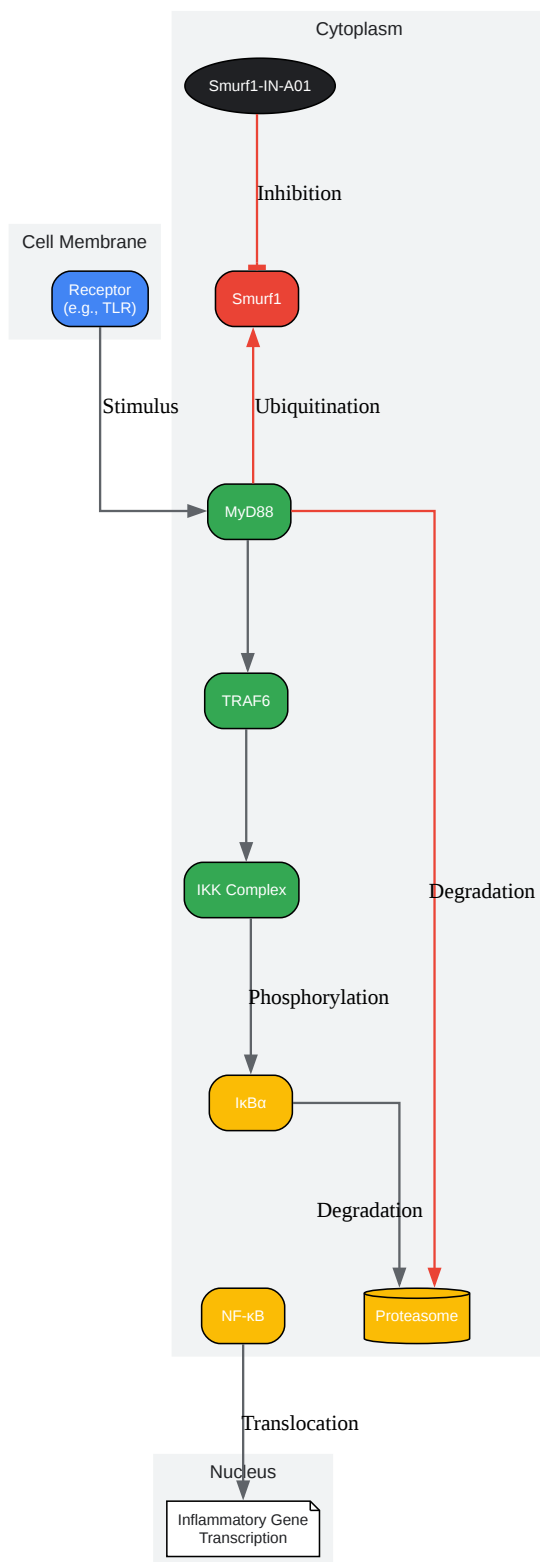
Key Signaling Pathways and Experimental Workflows

To visually represent the molecular interactions and experimental processes influenced by **Smurf1-IN-A01**, the following diagrams have been generated using the DOT language.

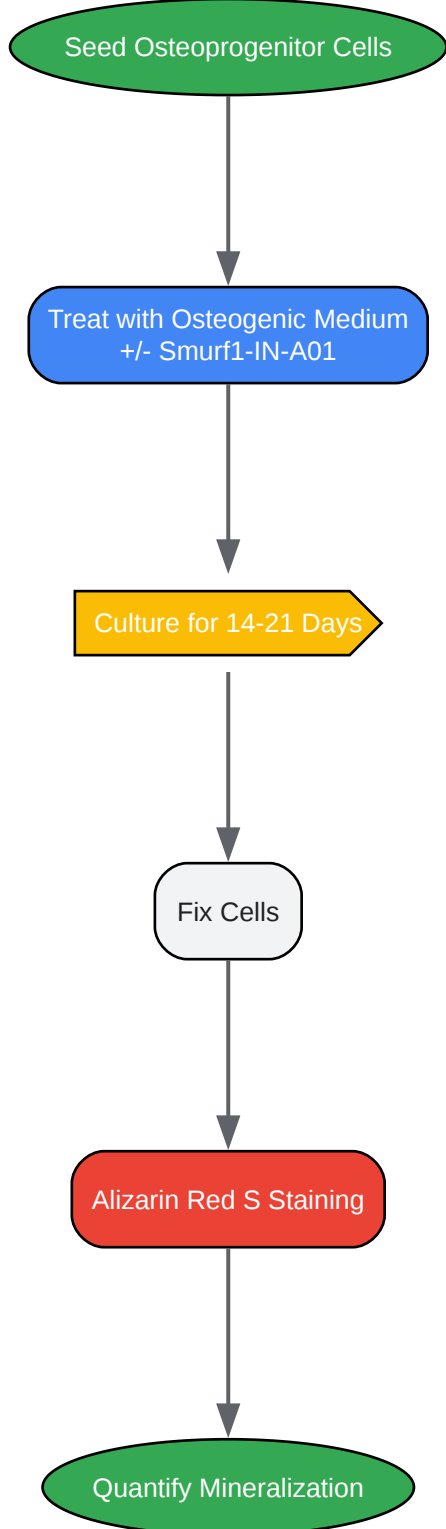
Signaling Pathways

Smurf1-IN-A01 in the BMP/TGF- β Signaling Pathway[Click to download full resolution via product page](#)

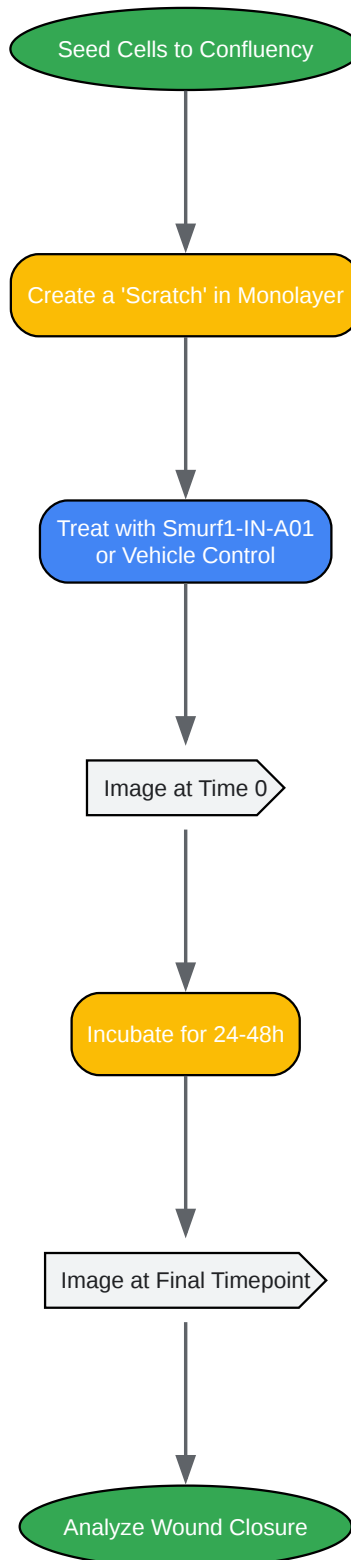
Caption: **Smurf1-IN-A01** inhibits Smurf1, preventing Smad1/5 degradation and enhancing BMP signaling.

Smurf1-IN-A01 in the NF- κ B Signaling Pathway

Osteoblast Differentiation Assay Workflow



Wound Healing (Scratch) Assay Workflow

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